

5-Methylhexan-1-amine: A Technical Guide to Safe Handling and Emergency Protocols

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Compound of Interest

Compound Name: 5-Methylhexan-1-amine

CAS No.: 4746-31-0

Cat. No.: B1339270

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **5-methylhexan-1-amine** (CAS No: 4746-31-0). Due to its hazardous properties, strict adherence to safety protocols is imperative to mitigate risks in a laboratory or research setting. This guide synthesizes available data on its chemical and physical properties, toxicity, and provides detailed procedural recommendations for its safe use, storage, and disposal.

Hazard Identification and Classification

5-Methylhexan-1-amine is classified as a hazardous chemical, presenting multiple risks that necessitate careful handling. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications for this substance.^[1]

Signal Word: Danger^[1]

GHS Pictograms:

- 🔥 Flame: Flammable liquid and vapor.

- corrosive Corrosion: Causes severe skin burns and eye damage.
- skull_and_crossbones Skull and Crossbones: Toxic in contact with skin and harmful if swallowed.

Hazard Statements:

- H226: Flammable liquid and vapor.[\[1\]](#)
- H302: Harmful if swallowed.[\[1\]](#)
- H311: Toxic in contact with skin.[\[1\]](#)
- H314: Causes severe skin burns and eye damage.[\[1\]](#)

Precautionary Statements: A comprehensive list of precautionary statements can be found in the safety data sheet provided by the supplier and should be consulted before handling.

Physical and Chemical Properties

While extensive experimental data for **5-methylhexan-1-amine** is not widely available in public literature, the following table summarizes its known and computed properties.

Property	Value	Source
Molecular Formula	C ₇ H ₁₇ N	PubChem [1]
Molecular Weight	115.22 g/mol	PubChem [1]
Physical Form	Liquid	Sigma-Aldrich
CAS Number	4746-31-0	Sigma-Aldrich
IUPAC Name	5-methylhexan-1-amine	PubChem [1]
Synonyms	Isoheptylamine	ChemScene [2]
Storage Temperature	Room Temperature	Sigma-Aldrich

Note: Specific quantitative data such as boiling point, flash point, density, and vapor pressure for **5-methylhexan-1-amine** are not consistently available across publicly accessible safety data sheets and chemical databases. It is highly recommended to consult the supplier-specific Safety Data Sheet (SDS) for the most accurate and detailed information.

Toxicological Information

5-Methylhexan-1-amine is classified as toxic and corrosive. Exposure can lead to severe health effects.

Exposure Route	Hazard Classification	Effects
Dermal (Skin Contact)	Acute Toxicity, Dermal - Category 3	Toxic in contact with skin. Causes severe skin burns.[1]
Oral (Ingestion)	Acute Toxicity, Oral - Category 4	Harmful if swallowed. Causes severe burns to the gastrointestinal tract.
Inhalation	Not Classified (Insufficient Data)	Vapors may be irritating to the respiratory tract.
Eye Contact	Serious Eye Damage - Category 1	Causes serious eye damage.

Note: Specific LD50 and LC50 data for **5-methylhexan-1-amine** are not readily available in the reviewed literature. All handling should proceed with the assumption of high toxicity.

Experimental Protocols for Safe Handling

Due to the flammable, corrosive, and toxic nature of **5-methylhexan-1-amine**, the following detailed protocols must be followed.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following is a general guideline:

- **Eye Protection:** Chemical safety goggles and a face shield are mandatory.

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile, neoprene) are required. Inspect gloves for any signs of degradation before use.
- **Body Protection:** A chemical-resistant lab coat or apron must be worn. For larger quantities, a chemical-resistant suit may be necessary.
- **Respiratory Protection:** Work should be conducted in a certified chemical fume hood. If there is a risk of exposure outside of a fume hood, a respirator with an appropriate cartridge for organic amines should be used.

Dispensing and Handling Protocol

- **Preparation:**
 - Ensure a certified chemical fume hood is operational.
 - Have a spill kit readily accessible.
 - Clear the work area of any unnecessary items and ignition sources.
 - Verify that an emergency eyewash and safety shower are accessible and operational.
- **Dispensing:**
 - Ground all containers and equipment to prevent static discharge.
 - Use only non-sparking tools.
 - When transferring, pour slowly and carefully to avoid splashing. Use a funnel where appropriate.
 - Keep the container tightly closed when not in use.

Storage Protocol

- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.
- Keep containers tightly closed.^[3]

- Store in a designated corrosives cabinet.
- Segregate from incompatible materials such as oxidizing agents, acids, and sources of ignition.[\[4\]](#)

Spill and Emergency Procedures

- Minor Spill (in a fume hood):
 - Alert others in the immediate area.
 - Wearing appropriate PPE, contain the spill with an inert absorbent material (e.g., vermiculite, sand).
 - Carefully collect the absorbed material into a sealed, labeled waste container.
 - Decontaminate the area with a suitable cleaning agent.
- Major Spill (outside a fume hood):
 - Evacuate the area immediately.
 - Alert emergency personnel.
 - If safe to do so, close the doors to the affected area to contain vapors.
 - Do not attempt to clean up a major spill without appropriate training and equipment.

First Aid Measures

- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[\[3\]](#)
- Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[3\]](#)
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.

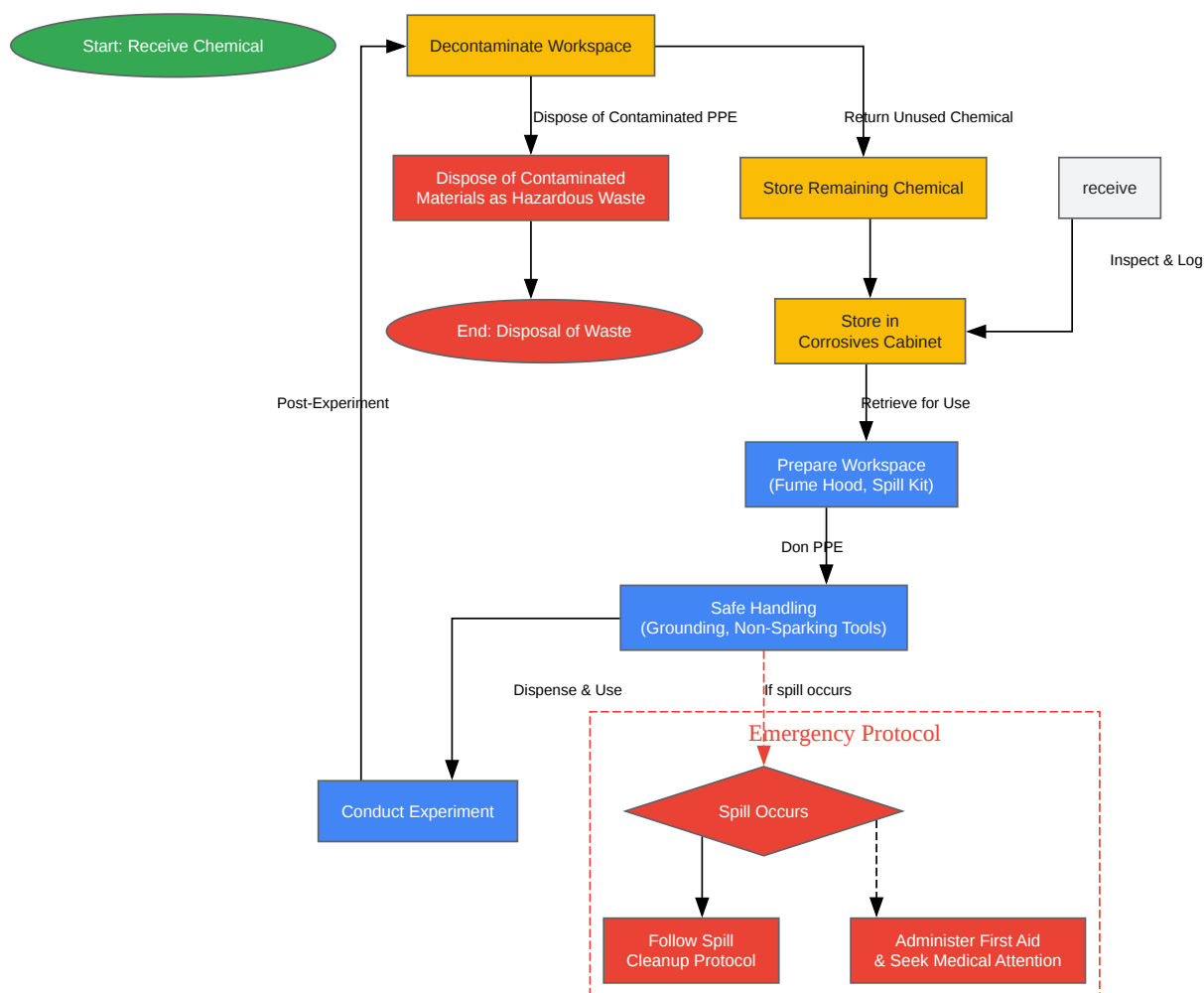
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]

Disposal

- Dispose of **5-methylhexan-1-amine** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.
- Do not dispose of down the drain.

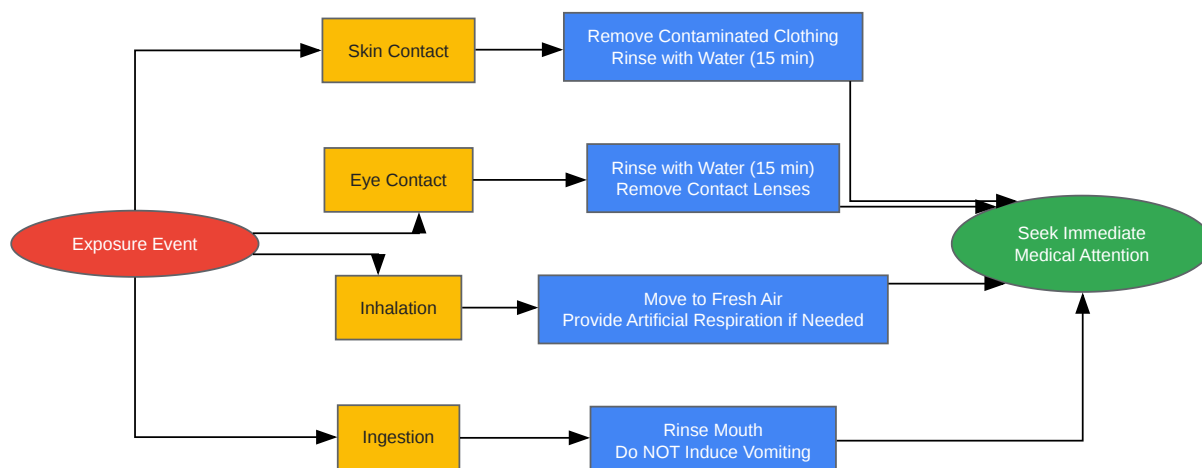
Workflow and Pathway Diagrams

The following diagrams illustrate the safe handling workflow and logical relationships for managing **5-methylhexan-1-amine** in a research environment.



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Caption: Workflow for the safe handling of **5-Methylhexan-1-amine**.



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Caption: First aid response pathway for **5-Methylhexan-1-amine** exposure.

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